

A Comparative Guide to 2-Methoxyethanol and DMF as Solvents in Perovskite Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyethanol

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The selection of a solvent system is a critical determinant in the synthesis of high-quality perovskite films for optoelectronic applications. Among the various solvents employed, **2-Methoxyethanol** (2-ME) and N,N-Dimethylformamide (DMF) have emerged as two of the most common choices, each imparting distinct characteristics to the resulting perovskite layer. This guide provides a detailed comparison of their performance, supported by experimental data, to assist researchers in making an informed decision for their specific application.

The choice between 2-ME and DMF hinges on the desired film morphology and device performance. DMF, a high-boiling point and low-volatility solvent, tends to produce larger perovskite crystallites.^[1] While large grains can be beneficial, the slow drying process of DMF can also lead to increased surface roughness and the formation of pinholes, which can be detrimental to device performance.^[1] In contrast, 2-ME is a more volatile solvent, which facilitates the formation of smaller, more uniform crystals. This improved morphology leads to better surface coverage, reduced current leakage, and consequently, an increase in the open-circuit voltage and fill factor of solar cells.^[1]

Solvent engineering, often involving mixtures of solvents, is a common strategy to fine-tune the properties of the perovskite film. For instance, DMF is frequently used with dimethyl sulfoxide (DMSO) to enhance the film's morphology.^[2] The polarity of the aprotic solvent used plays a significant role in its coordination with lead salts, influencing the formation of intermediate compounds that dictate the final layer's defect density and crystal orientation.^[2]

Quantitative Performance Comparison

The selection of solvent directly impacts the performance of perovskite-based devices. The following table summarizes key performance metrics from studies comparing 2-ME and DMF.

Performance Metric	2-Methoxyethanol (2-ME)	N,N-Dimethylformamide (DMF)	Reference
Power Conversion Efficiency (PCE)	15.3%	14.1%	[1]
Crystal Size	Smaller, more uniform	Larger, less uniform	[1]
Film Morphology	Improved surface coverage, reduced pinholes	Increased surface roughness, potential for pinholes	[1]
Leakage Current	Reduced	Higher	[1]
Open-Circuit Voltage (Voc)	Increased	Lower	[1]
Fill Factor (FF)	Increased	Lower	[1]

Experimental Protocols

Detailed methodologies are crucial for reproducing experimental results. Below are representative protocols for preparing perovskite precursor solutions using both 2-ME and DMF.

Protocol 1: Perovskite Precursor Solution using **2-Methoxyethanol** (Antisolvent-Free)

This protocol is adapted from a method for preparing a methylammonium lead iodide (MAPbI₃) precursor solution.[3]

- **Precursor Preparation:** Inside a nitrogen-filled glovebox, dissolve an equimolar ratio of lead iodide (PbI₂) and methylammonium iodide (MAI) in **2-Methoxyethanol** to achieve a concentration of 0.8 M.

- Additive Incorporation: Add N-methyl-2-pyrrolidone (NMP) at a concentration of 40 mol% relative to MAPbI_3 .
- Mixing: Stir the solution for 3 hours to ensure complete dissolution and complex formation.

Protocol 2: Perovskite Precursor Solution using DMF/DMSO Mixture

This protocol describes the preparation of a mixed-halide perovskite precursor solution.[\[2\]](#)

- Precursor Dissolution: Dissolve methylammonium iodide (MAI), formamidinium iodide (FAI), lead iodide (PbI_2), lead chloride (PbCl_2), and potassium iodide (KI) in a solvent mixture of DMF and DMSO with a volume ratio of 8.2:1.
- Antisolvent: Use chlorobenzene as the antisolvent during the spin-coating process to induce rapid crystallization.

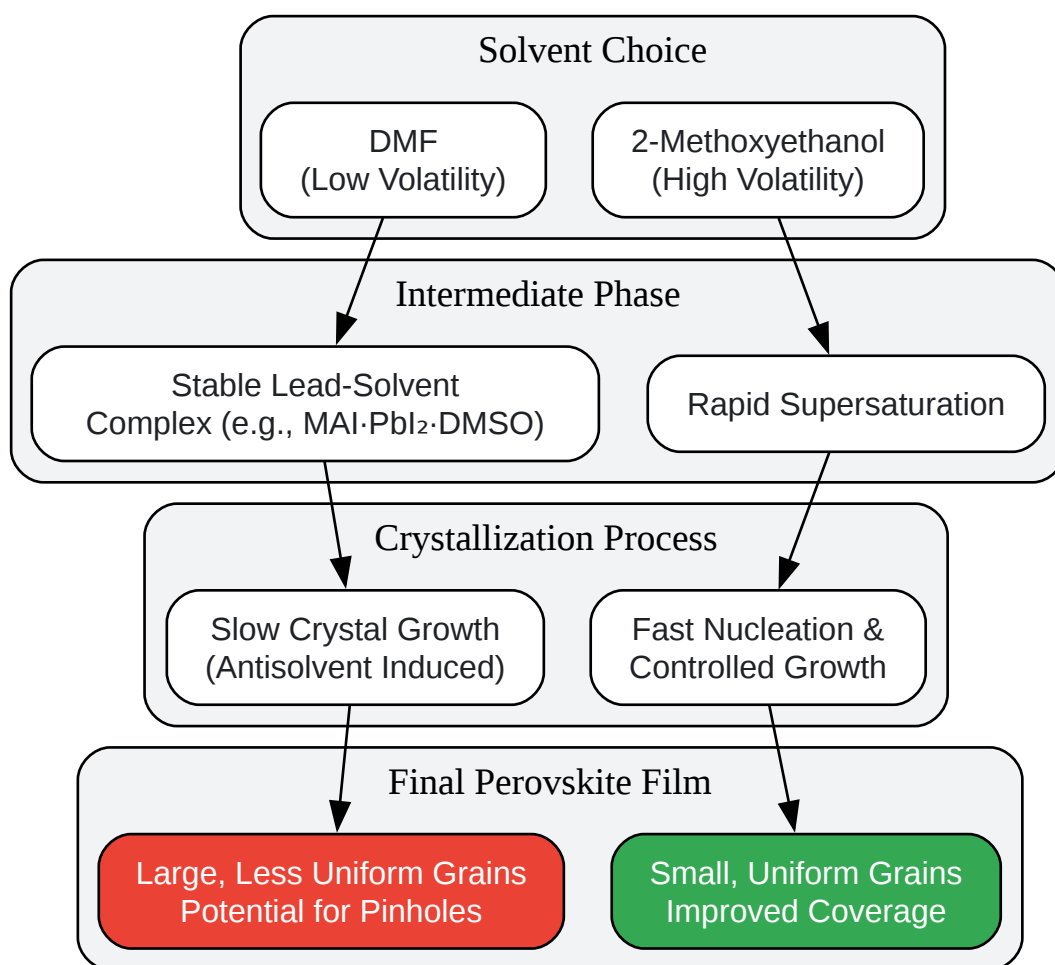
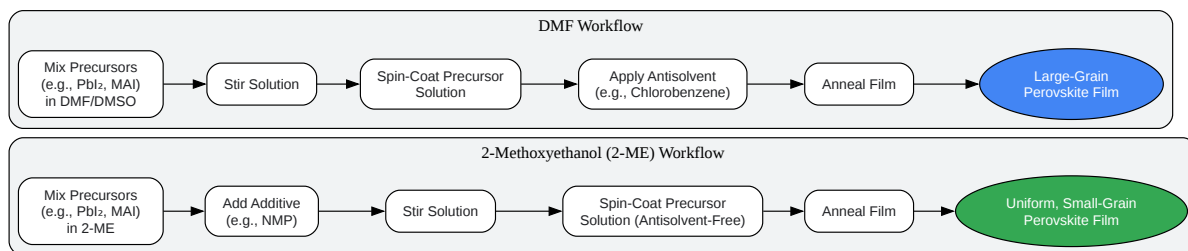
Protocol 3: Two-Step Deposition using DMF Additive

This protocol utilizes DMF as an additive in the second step of a sequential deposition method.[\[4\]](#)[\[5\]](#)

- Step 1 (PbI_2 Deposition): Spin-coat a solution of PbI_2 in DMF on the substrate.
- Step 2 (Perovskite Conversion): Prepare a solution of formamidinium iodide (FAI) and methylammonium iodide (MAI) in isopropanol (IPA). Add a small amount of DMF to this solution. Spin-coat the FAI/MAI/IPA solution onto the PbI_2 -coated substrate to facilitate the conversion to the perovskite phase. The presence of DMF in the second step can improve the film morphology and reduce crystal defects.[\[5\]](#)

Experimental and Logical Workflows

The following diagrams illustrate the generalized workflows for perovskite synthesis using 2-ME and DMF.



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